

NMR spectroscopy for Trachelanthine structural analysis

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Compound of Interest

Compound Name: *Trachelanthine*

CAS No.: *510-19-0*

Cat. No.: *B1607318*

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Executive Summary

Trachelanthine (Trachelanthamine N-oxide) is a pyrrolizidine alkaloid (PA) predominantly isolated from *Trachelanthus* and *Rindera* species. Unlike the hepatotoxic unsaturated PAs (e.g., retrorsine), **Trachelanthine** possesses a saturated necine base (trachelanthamidine) esterified with trachelanthic acid. Its structural analysis is complicated by two factors: the presence of the N-oxide moiety, which induces line broadening and chemical shift deviations, and the stereochemical ambiguity of the necine base (1R, 8R) versus its epimer, laburnine (1R, 8S).

This guide provides a rigorous protocol for the complete structural assignment of **Trachelanthine**, utilizing high-field NMR (600 MHz recommended) to resolve the diastereotopic protons of the ester linkage and define the relative stereochemistry of the pyrrolizidine core.

Chemical Context & Structural Logic

To successfully assign the spectrum, one must deconstruct the molecule into three distinct spin systems:

- The Necine Base (Trachelanthamidine): A saturated bicyclic system. The key challenge is determining the relative configuration of C-1 and C-8.
- The Necic Acid (Trachelanthic Acid): A branched carboxylic acid [(2R,3S)-2,3-dihydroxy-2-isopropylbutyric acid].
- The N-Oxide Functionality: The N-O bond creates a strong dipole, significantly deshielding C-3, C-5, and C-8 compared to the free base.

Sample Preparation Protocol

Safety Warning: Pyrrolizidine alkaloids are potential hepatotoxins and carcinogens. Handle all solid samples and solutions in a fume hood wearing nitrile gloves.

Solvent Selection

- Primary Solvent (Methanol-d4): Recommended for **Trachelanthine** (N-oxide form).
 - Why: N-oxides are polar and often sparingly soluble in CDCl₃. MeOD-d4 provides sharp lines and prevents aggregation-induced broadening.
- Secondary Solvent (CDCl₃): Recommended only if the sample is reduced to the free base (Trachelanthamine).
 - Why: Chloroform allows for the observation of exchangeable OH protons (often visible as sharp singlets or broad humps), which are exchanged/lost in Methanol-d4.

Preparation Steps

- Mass: Dissolve 5–10 mg of isolated alkaloid in 600 µL of solvent.
- Filtration: Filter through a packed glass wool pipette to remove suspended silica from chromatography (paramagnetic particles broaden signals).
- Reference: Use residual solvent peak (MeOD:

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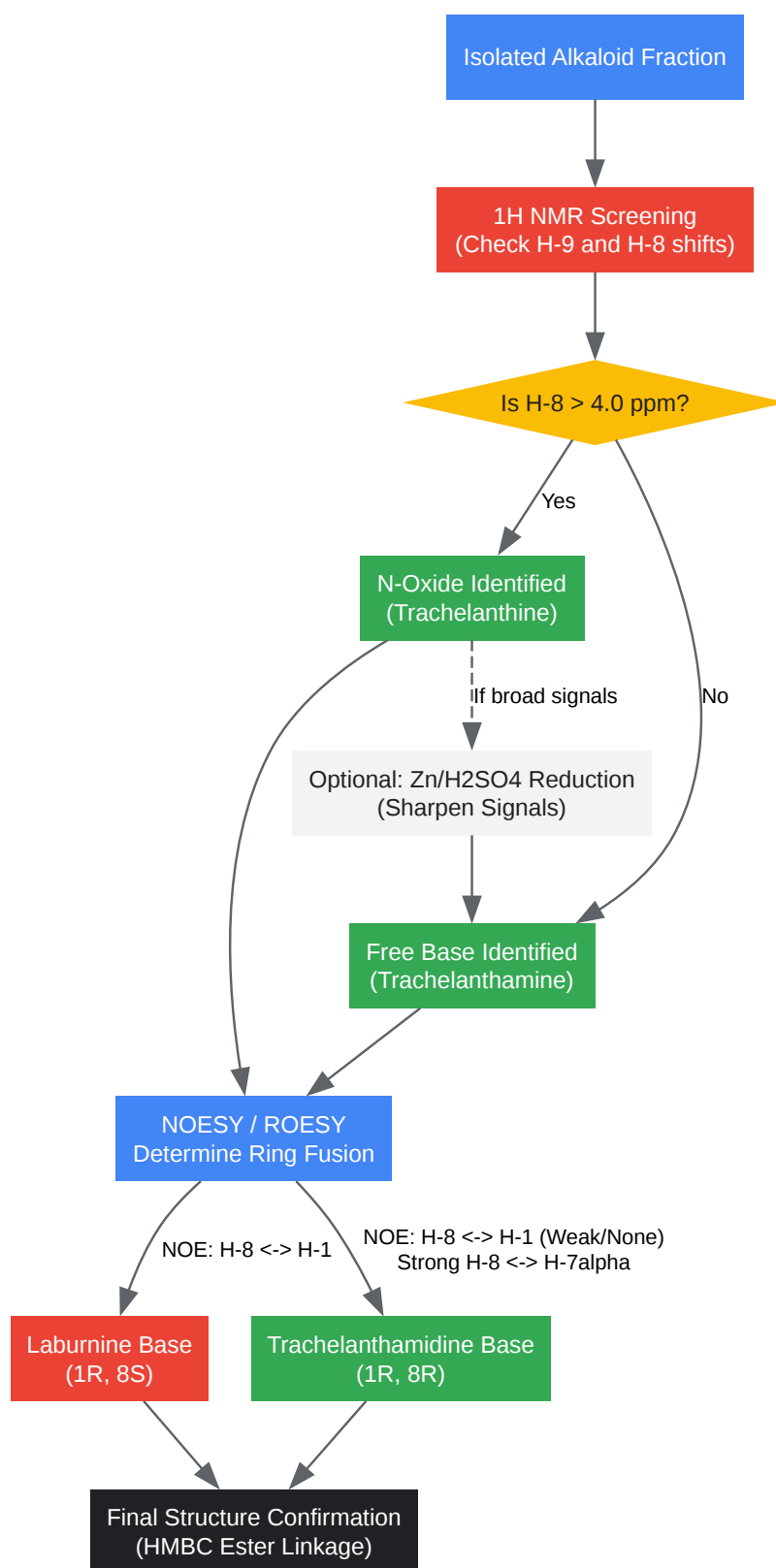
49.0) rather than TMS to avoid signal overlap in the aliphatic region.

Acquisition Parameters (600 MHz Class)

Experiment	Pulse Sequence	Scans (NS)	TD (Points)	Rationale
1H 1D	zg30	16	64k	High resolution essential for H-9 AB system.
13C 1D	zgpg30	1024	64k	Detect quaternary carbons (C-7' of acid, C-8 of base).
COSY	cosygpppqf	8	2048 x 256	Trace the contiguous spin system from H-1 to H-2/H-3.
HSQC	hsqcedetgpsisp2.3	8	2048 x 256	Multiplicity-edited to distinguish CH2 (inverted) from CH/CH3.
HMBC	hmbcgplpndqf	16	4096 x 256	Critical: Links H-9 to Ester Carbonyl (C-1').
NOESY	noesygpqhpp	16	2048 x 256	Mixing time: 500ms. Determines stereochemistry (cis/trans fusion).

Structural Elucidation Workflow

The following diagram outlines the logical flow for confirming the structure, specifically distinguishing the N-oxide form from the free base and confirming stereochemistry.



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Caption: Decision tree for distinguishing **Trachelanthine** (N-oxide) from its base and epimers.

Detailed Spectral Analysis

A. The N-Oxide Diagnostic (The "Shift" Test)

The most immediate question is whether the sample is the free base or the N-oxide.

- Free Base (Trachelanthamine): H-8 appears near 3.2 – 3.5 ppm.
- N-Oxide (**Trachelanthine**): H-8 shifts downfield to 4.2 – 4.6 ppm due to the positive charge on the nitrogen. Similarly, C-8 shifts from ~68 ppm (base) to ~80-85 ppm (oxide).

B. The Necine Base (Trachelanthamidine Core)

Trachelanthamidine is a 1-hydroxymethylpyrrolizidine.[1]

- H-9 Protons (Ester Linkage): In the ester, these are diastereotopic. Look for an AB system (two doublets or dd) around 4.0 – 4.4 ppm.
 - HMBC Check: Both H-9 protons must correlate to the Ester Carbonyl (C-1') at ~175 ppm.
- H-8 (Bridgehead): This is the stereochemical anchor. In trachelanthamidine (1R, 8R), the H-1 and H-8 protons are trans-oriented (or pseudo-trans depending on envelope conformation), whereas in laburnine they are cis.

C. The Necic Acid (Trachelanthic Acid)

- Isopropyl Group: Look for two methyl doublets at 0.9 – 1.0 ppm and a methine septet at ~2.1 ppm.
- Quaternary Center: A characteristic oxygenated quaternary carbon (C-2') appears at ~78 ppm.
- C-3' Methyl: A doublet or singlet (depending on exact acid variant) near 1.2 ppm.

D. Stereochemical Validation (NOESY)

To distinguish **Trachelanthine** (1R, 8R) from a Laburnine-ester (1R, 8S):

- **Trachelanthine**: H-8 should show NOE correlations to H-2

or H-6

, but minimal or no correlation to H-1.

- Laburnine derivative: Strong NOE between H-8 and H-1 (cis-relationship).

Data Summary Table (Representative)

Note: Shifts are approximate for MeOD-d4. Values vary with concentration/pH.

Position	(ppm)	Multiplicity	(ppm)	Key HMBC Correlations
8 (Bridge)	4.35	m	84.5	C-1, C-7
9 (CH ₂ -O)	4.20, 4.38	dd (AB system)	65.2	C-1' (Ester), C-1, C-8
1	2.85	m	48.0	C-9, C-2
3 (N-CH ₂)	3.60 - 3.90	m	70.1	C-5, C-1
5 (N-CH ₂)	3.50 - 3.80	m	68.5	C-3, C-6
1' (C=O)	-	-	175.2	H-9a, H-9b
2' (C-OH)	-	-	78.4	H-4', H-5'
3' (CH)	2.05	sept	34.0	C-1', C-2'
4'/5' (Me)	0.95, 0.98	d	17.5, 18.0	C-3', C-2'

Troubleshooting & Validation

Issue: Broad Signals

- Cause: N-oxides often exhibit restricted rotation or aggregation.
- Solution: Run the experiment at 313 K (40°C). If broadening persists, reduce a small aliquot with Zinc dust/H₂SO₄ to the free base and re-acquire. The free base spectrum will be sharp; use it to confirm connectivity, then map back to the N-oxide.

Issue: Impurity Overlap

- Validation: Use 1D TOCSY (selective excitation of H-8) to pull out the isolated spin system of the pyrrolizidine ring, filtering out background noise from matrix impurities.

References

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Sources

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